

# Lirafugratinib Hydrochloride: A Technical Guide for Researchers

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## Compound of Interest

Compound Name: Lirafugratinib Hydrochloride

CAS No.: 2688040-45-9

Cat. No.: B15574548

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## An In-depth Overview of the Selective FGFR2 Inhibitor

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Lirafugratinib Hydrochloride** (RLY-4008), a potent and highly selective irreversible inhibitor of Fibroblast Growth Factor Receptor 2 (FGFR2). This document details its chemical structure, physicochemical properties, mechanism of action, relevant signaling pathways, and key experimental protocols.

## Chemical Structure and Properties

**Lirafugratinib Hydrochloride** is the hydrochloride salt of Lirafugratinib.<sup>[1]</sup> It is an orally bioavailable small molecule designed to target FGFR2 alterations, which are implicated in various cancers.<sup>[1]</sup>

Chemical Structure:

- IUPAC Name: N-[4-[4-amino-5-[3-fluoro-4-(4-methylpyrimidin-2-yl)oxyphenyl]-7-methylpyrrolo[2,3-d]pyrimidin-6-yl]phenyl]-2-methylprop-2-enamide;hydrochloride<sup>[1]</sup>
- Synonyms: Lirafugratinib HCl, RLY-4008 Hydrochloride<sup>[2]</sup>
- CAS Number: 2688040-45-9 (HCl salt)<sup>[2]</sup>
- Molecular Formula: C<sub>28</sub>H<sub>25</sub>ClFN<sub>7</sub>O<sub>2</sub><sup>[1]</sup>

- SMILES:

CC1=NC(=NC=C1)OC2=C(C=C(C=C2)C3=C(N(C4=NC=NC(=C34)N)C)C5=CC=C(C=C5)NC(=O)C(=C)C)F.Cl<sup>[1]</sup>

- InChI Key: HLGJPRBWELSHLI-UHFFFAOYSA-N<sup>[1]</sup>

Physicochemical Properties:

A summary of the key physicochemical properties of Lirafugratinib and its hydrochloride salt are presented in the table below.

| Property                     | Value                       | Source                        |
|------------------------------|-----------------------------|-------------------------------|
| Lirafugratinib (Free Base)   |                             |                               |
| Molecular Weight             | 509.54 g/mol                | <sup>[3]</sup> <sup>[4]</sup> |
| pKa (Strongest Acidic)       | 14.33                       | DrugBank Online               |
| pKa (Strongest Basic)        | 7.19                        | DrugBank Online               |
| logP                         | 4.64                        | DrugBank Online               |
| Polar Surface Area           | 120.84 Å <sup>2</sup>       | DrugBank Online               |
| Hydrogen Bond Donors         | 2                           | DrugBank Online               |
| Hydrogen Bond Acceptors      | 6                           | DrugBank Online               |
| Rotatable Bonds              | 6                           | DrugBank Online               |
| Lirafugratinib Hydrochloride |                             |                               |
| Molecular Weight             | 546.0 g/mol                 | <sup>[3]</sup>                |
| Solubility                   | DMSO: 125 mg/mL (228.94 mM) | <sup>[5]</sup>                |
| Water: Insoluble             | Selleck Chemicals           |                               |
| Ethanol: 2 mg/mL             | Selleck Chemicals           |                               |

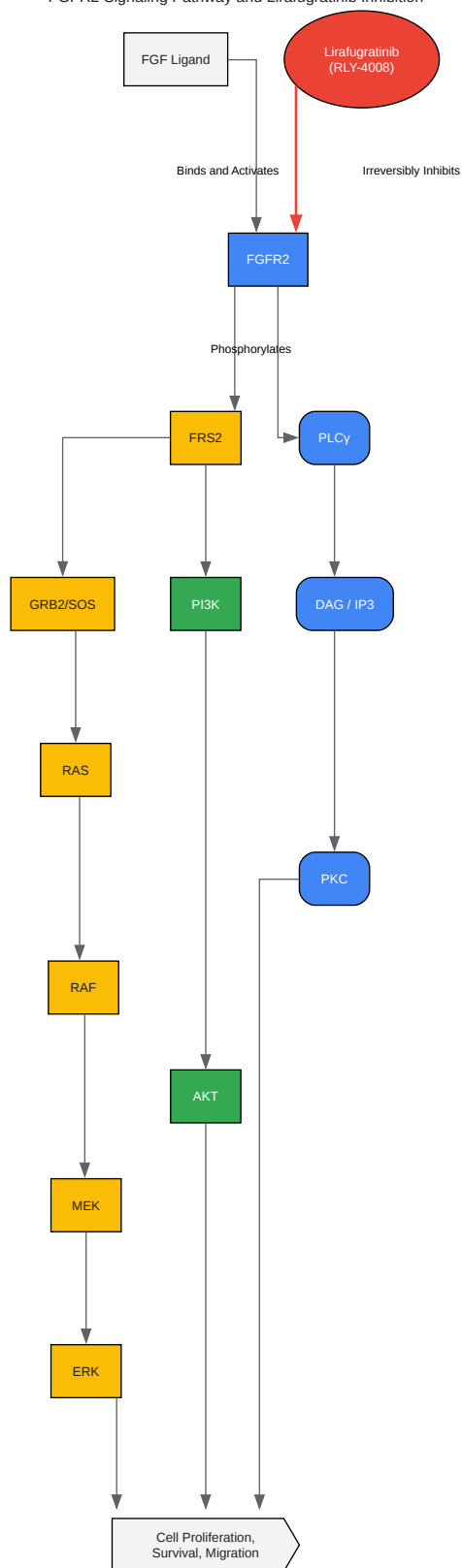
## Mechanism of Action and Signaling Pathway

Lirafugratinib is an irreversible and highly selective inhibitor of FGFR2.<sup>[5]</sup> It covalently binds to a cysteine residue (Cys491) in the P-loop of the FGFR2 kinase domain, leading to the inhibition of its activity.<sup>[5]</sup> This high selectivity for FGFR2 over other FGFR isoforms, such as FGFR1, 3, and 4, is attributed to subtle differences in the protein dynamics of their respective P-loops.<sup>[6]</sup> This selectivity profile is significant as it minimizes off-target effects commonly associated with pan-FGFR inhibitors, such as hyperphosphatemia (due to FGFR1 inhibition) and diarrhea (due to FGFR4 inhibition).<sup>[7]</sup>

The inhibition of FGFR2 by Lirafugratinib blocks the downstream signaling pathways that are crucial for tumor cell proliferation, survival, and migration.[1] Key downstream signaling cascades affected include the RAS-MAPK, PI3K-AKT, and PLC $\gamma$  pathways.[8] Experimental evidence shows that Lirafugratinib treatment leads to a dose-dependent reduction in the phosphorylation of key signaling nodes such as FRS2, AKT, and ERK.[5]

Below is a diagram illustrating the FGFR2 signaling pathway and the point of inhibition by Lirafugratinib.

FGFR2 Signaling Pathway and Lirafugratinib Inhibition

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FGFR2 signaling pathway and Lirafugratinib's point of inhibition.

## Experimental Protocols

This section outlines the methodologies for key experiments used to characterize the activity of **Lirafugratinib Hydrochloride**.

### FGFR2 Kinase Inhibition Assay

This assay is designed to measure the direct inhibitory activity of Lirafugratinib on the FGFR2 enzyme. A common method is a luminescence-based kinase assay, such as the ADP-Glo™ Kinase Assay.<sup>[9]</sup>

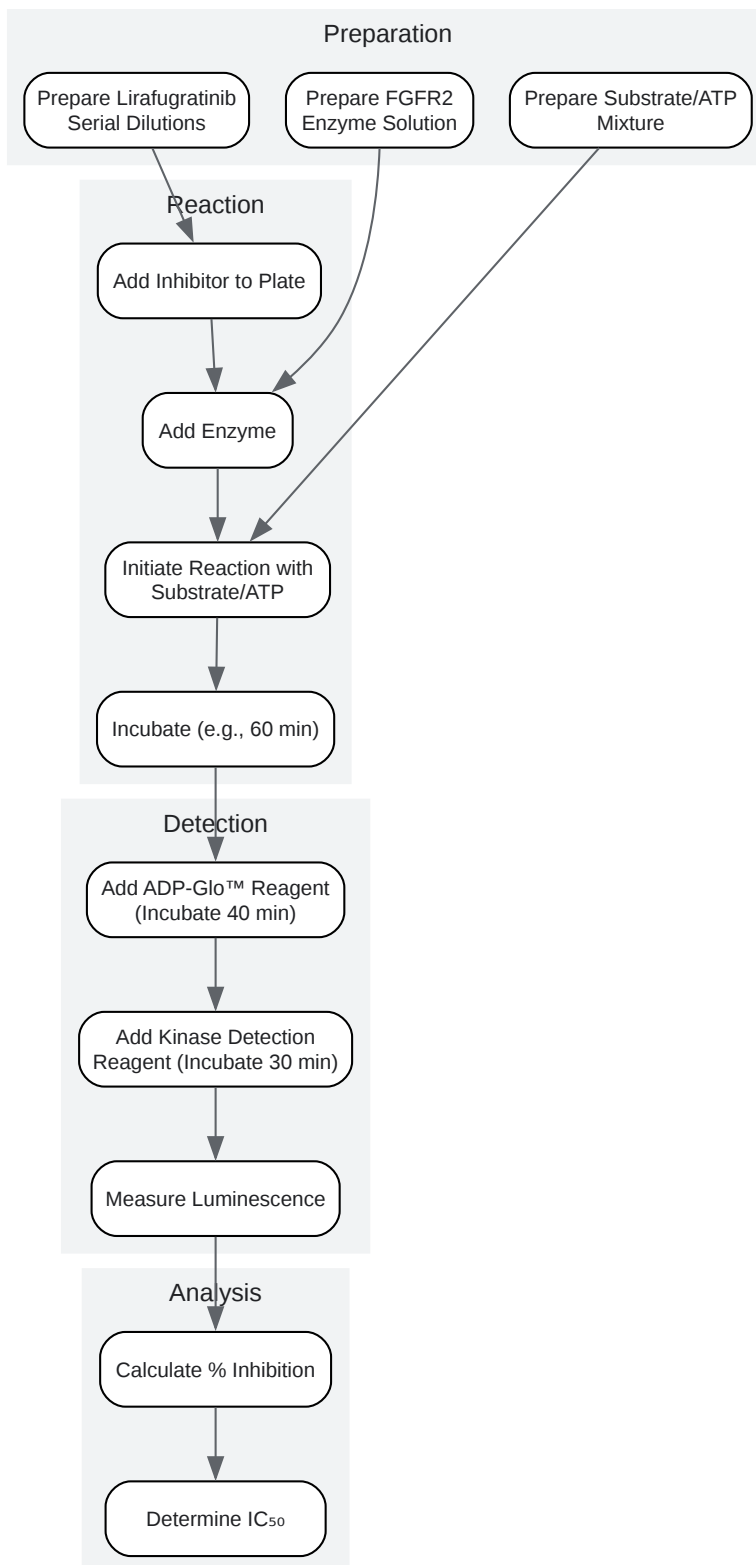
Methodology:

- Reagent Preparation:
  - Prepare a kinase buffer (e.g., Tyrosine Kinase Buffer).
  - Dilute recombinant human FGFR2 enzyme, a suitable substrate (e.g., Poly(Glu,Tyr) 4:1), and ATP to their final concentrations in the kinase buffer.<sup>[2][10]</sup>
  - Prepare a serial dilution of **Lirafugratinib Hydrochloride** in the kinase buffer containing a small percentage of DMSO.
- Kinase Reaction:
  - In a 384-well plate, add the diluted **Lirafugratinib Hydrochloride** or vehicle (DMSO control).
  - Add the diluted FGFR2 enzyme to each well.
  - Initiate the kinase reaction by adding the substrate/ATP mixture.
  - Incubate the plate at room temperature for a specified time (e.g., 60 minutes).<sup>[9]</sup>
- Signal Detection:
  - Stop the kinase reaction and deplete the remaining ATP by adding ADP-Glo™ Reagent. Incubate for 40 minutes at room temperature.<sup>[9]</sup>
  - Add Kinase Detection Reagent to convert ADP to ATP and generate a luminescent signal. Incubate for 30 minutes at room temperature.<sup>[9]</sup>
  - Measure the luminescence using a plate reader. The signal is proportional to the amount of ADP formed and thus to the kinase activity.
- Data Analysis:

- Calculate the percentage of inhibition for each Lirafugratinib concentration relative to the vehicle control.
- Determine the  $IC_{50}$  value by fitting the data to a four-parameter logistic curve using appropriate software (e.g., GraphPad Prism).

The workflow for a typical kinase inhibition assay is depicted below.

## Kinase Inhibition Assay Workflow

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A generalized workflow for an in vitro kinase inhibition assay.

## Cell Proliferation Assay

This assay evaluates the effect of Lirafugratinib on the viability and proliferation of cancer cell lines with FGFR2 alterations. The CellTiter-Glo® Luminescent Cell Viability Assay is a widely used method for this purpose.[\[11\]](#)

### Methodology:

- Cell Culture and Seeding:
  - Culture FGFR2-dependent cancer cell lines (e.g., SNU-16, KATO III) in the recommended medium and conditions (37°C, 5% CO<sub>2</sub>).[\[12\]](#)
  - Harvest cells in the logarithmic growth phase and seed them into 96-well or 384-well opaque-walled plates at a predetermined optimal density.[\[12\]](#)
  - Include wells with medium only for background luminescence measurement.
- Compound Treatment:
  - Prepare a serial dilution of **Lirafugratinib Hydrochloride** in the cell culture medium.
  - Add the diluted compound or vehicle control to the appropriate wells.
  - Incubate the plates for a specified period (e.g., 72-96 hours) to allow for the compound to exert its effects.[\[9\]](#)  
[\[13\]](#)
- Assay Procedure:
  - Equilibrate the plates to room temperature for approximately 30 minutes.[\[12\]](#)
  - Add a volume of CellTiter-Glo® Reagent equal to the volume of cell culture medium in each well.[\[14\]](#)
  - Mix the contents on an orbital shaker for 2 minutes to induce cell lysis.[\[12\]](#)
  - Incubate at room temperature for 10 minutes to stabilize the luminescent signal.[\[12\]](#)
  - Measure the luminescence using a luminometer.
- Data Analysis:
  - Subtract the background luminescence from all readings.
  - Calculate the percentage of cell viability for each Lirafugratinib concentration relative to the vehicle-treated cells.

- Determine the IC<sub>50</sub> value by plotting the data and fitting it to a dose-response curve.

## In Vivo Xenograft Studies

Animal models are essential for evaluating the in vivo efficacy of Lirafugratinib. Patient-derived xenograft (PDX) or cell line-derived xenograft (CDX) models using immunodeficient mice are commonly employed.[15][16]

Methodology:

- Animal Model and Tumor Implantation:
  - Use immunodeficient mice (e.g., NOD/SCID or nude mice).
  - Subcutaneously implant human cancer cells with FGFR2 alterations (e.g., SNU-16) or patient-derived tumor fragments into the flanks of the mice.[15]
  - Allow the tumors to grow to a palpable size (e.g., 100-200 mm<sup>3</sup>).
- Treatment Administration:
  - Randomize the tumor-bearing mice into treatment and control groups.
  - Prepare the Lirafugratinib formulation for oral administration (e.g., in 0.5% methylcellulose and 2% vitamin E TPGS).[17]
  - Administer Lirafugratinib or the vehicle control to the mice daily or twice daily at specified doses (e.g., 1-30 mg/kg).[5]
- Efficacy Evaluation:
  - Monitor tumor volume by caliper measurements at regular intervals.
  - Record the body weight of the mice to assess toxicity.
  - At the end of the study, euthanize the mice and excise the tumors for further analysis.
- Pharmacodynamic and Histological Analysis:
  - Analyze tumor lysates by Western blot or HTRF assay to measure the phosphorylation levels of FGFR2 and downstream signaling proteins (e.g., p-ERK) to confirm target engagement.
  - Perform immunohistochemical staining of tumor sections for markers of proliferation (e.g., Ki67) and apoptosis (e.g., cleaved caspase-3).

## Conclusion

**Lirafugratinib Hydrochloride** is a promising, highly selective, and irreversible inhibitor of FGFR2 with demonstrated preclinical and clinical activity. Its unique mechanism of action and favorable selectivity profile suggest its potential as a valuable therapeutic agent for patients with FGFR2-altered cancers. The experimental protocols outlined in this guide provide a framework for the further investigation and characterization of this and similar targeted therapies.

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